

Technical Support Center: Synthesis of 2-Ethynylterephthalic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Ethynylterephthalic acid

CAS No.: 1215861-81-6

Cat. No.: B3091052

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Welcome to the technical support center for the synthesis of **2-ethynylterephthalic acid**. This guide is designed for researchers, scientists, and professionals in drug development who are working with or planning to synthesize this versatile molecule. Here, you will find in-depth troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to navigate the common challenges and side reactions encountered during its synthesis.

Introduction: The Synthetic Challenge

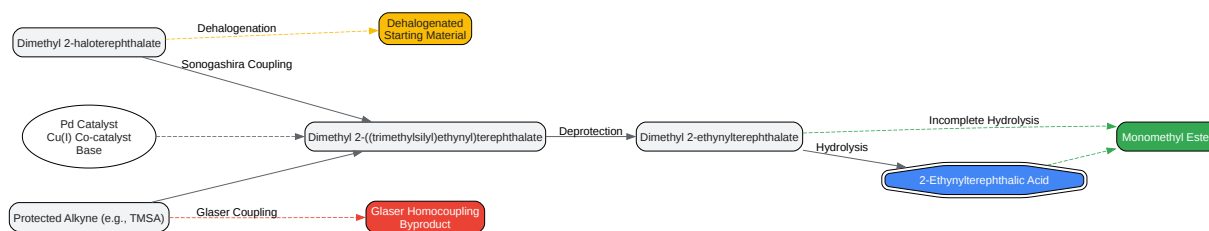
The synthesis of **2-ethynylterephthalic acid**, a valuable building block in materials science and medicinal chemistry, typically proceeds through a multi-step route. The most common approach involves the Sonogashira cross-coupling of a halogenated terephthalate derivative, often dimethyl 2-iodoterephthalate or dimethyl 2-bromoterephthalate, with a protected alkyne like ethynyltrimethylsilane (TMSA). This is followed by the deprotection of the silyl group and subsequent hydrolysis of the methyl esters to yield the final diacid.

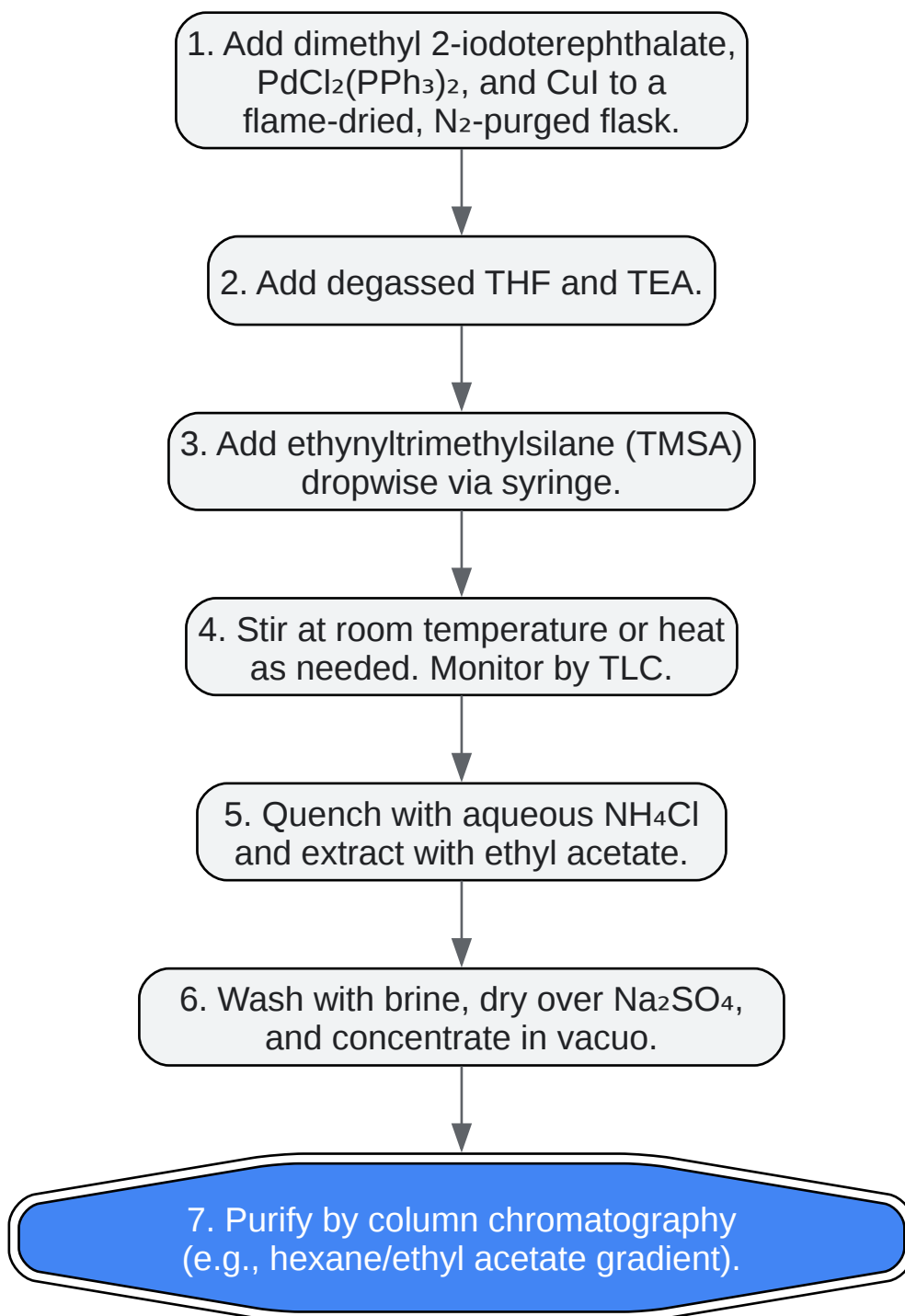
While this synthetic strategy is robust, it is not without its challenges. Researchers frequently encounter side reactions that can significantly lower the yield and complicate the purification of

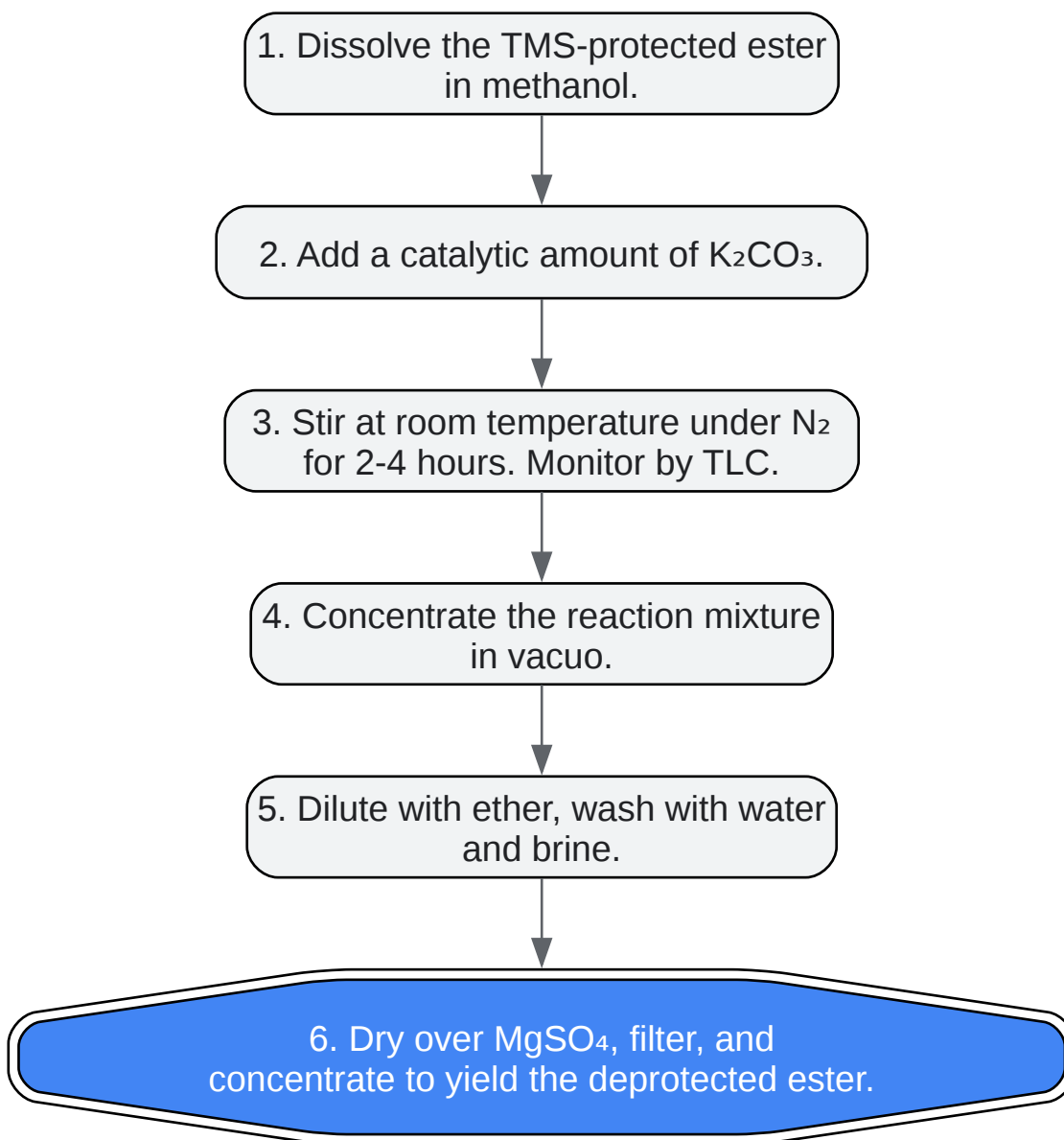
the desired product. This guide will address these issues head-on, providing both preventative measures and corrective actions.

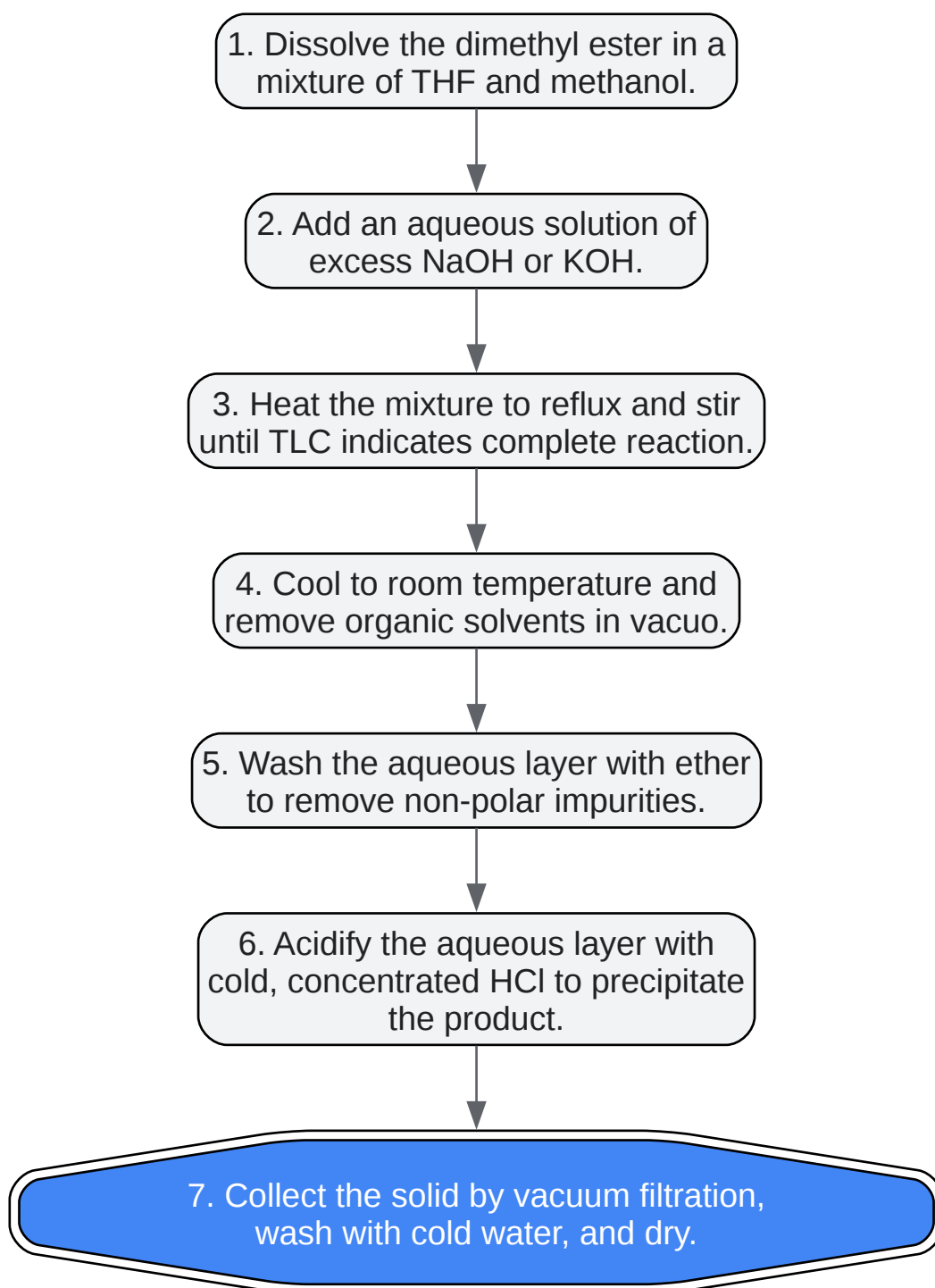
Core Synthesis and Side Reaction Pathways

To effectively troubleshoot, it is essential to understand the main reaction pathway and the common side reactions.









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